

# 2-Cyclopropylethylamine safety data sheet information

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## Compound of Interest

Compound Name: 2-Cyclopropylethylamine

Cat. No.: B1278486

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An In-Depth Technical Guide to the Safe Handling of **2-Cyclopropylethylamine**

## Introduction: Understanding the Molecule

**2-Cyclopropylethylamine** (CAS: 62893-54-3), also known as Cyclopropaneethanamine, is a primary amine featuring a cyclopropyl group.[1][2] This structural motif is of significant interest in medicinal chemistry and drug development, where the cyclopropyl ring is often used as a bioisostere for other chemical groups to enhance metabolic stability, binding affinity, or other pharmacokinetic properties.[3][4] It serves as a key building block in the synthesis of novel therapeutic agents and other fine chemicals.[3][5] However, its utility is matched by a significant hazard profile. As a reactive, flammable, and corrosive amine, a comprehensive understanding of its properties and strict adherence to safety protocols are paramount for any professional handling this compound. This guide synthesizes critical safety data to provide a framework for its safe use in a research and development setting.

## Section 1: Hazard Identification and GHS Classification

**2-Cyclopropylethylamine** and its related salts are classified as hazardous under the Globally Harmonized System (GHS). The primary dangers are its flammability, corrosivity, and acute toxicity.[1][6] The specific classifications can vary slightly between the free base and its hydrochloride salt, but a conservative approach assuming the highest degree of hazard is recommended.

GHS Pictograms:

Signal Word: Danger [\[6\]](#)[\[7\]](#)[\[8\]](#)

Consolidated Hazard Statements (H-Codes):

- H225/H226: Highly flammable liquid and vapor. [\[1\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)
- H302: Harmful if swallowed. [\[6\]](#)[\[8\]](#)[\[10\]](#)
- H314: Causes severe skin burns and eye damage. [\[1\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- H318: Causes serious eye damage. [\[6\]](#)
- H332: Harmful if inhaled. [\[6\]](#)
- H335: May cause respiratory irritation. [\[11\]](#)

Consolidated Precautionary Statements (P-Codes):

- Prevention: P210, P233, P260, P264, P271, P280. [\[8\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
- Response: P301+P330+P331, P302+P361+P354, P304+P340, P305+P354+P338, P310, P316. [\[6\]](#)[\[8\]](#)[\[13\]](#)
- Storage: P403+P235, P405. [\[6\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
- Disposal: P501. [\[6\]](#)[\[12\]](#)[\[13\]](#)

## Section 2: Physicochemical and Toxicological Profile

A thorough understanding of the compound's properties is the foundation of a robust safety assessment.

### Physical and Chemical Properties

The data presented below is a synthesis from various safety data sheets for cyclopropylamines.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>11</sub> N	[2]
Molecular Weight	85.15 g/mol	[1]
Appearance	Colorless to light yellow liquid	[10]
Odor	Strong, unpleasant, ammonia-like	[10][15]
Boiling Point	95 °C / 203 °F (for related 1-Cyclopropylethylamine)	[16]
Melting Point	-68 °C / -90.4 °F (for related 1-Cyclopropylethylamine)	[16]
Flash Point	-13 °F / -25 °C (Closed Cup) (for Cyclopropylamine)	[7][17]
Autoignition Temp.	527 °F / 275 °C (for Cyclopropylamine)	[7][17]
Solubility	Soluble in water	[10]

Causality Insight: The extremely low flash point of -25°C is a critical parameter.[7][17] This means that at standard room temperature, the compound will produce enough vapor to form an ignitable mixture with air. This property is the primary driver for the stringent requirements for ignition source control, grounding, and the use of explosion-proof equipment.

## Toxicological Summary

The toxicity of **2-Cyclopropylethylamine** is characteristic of many volatile, alkaline amines.

- Inhalation: Harmful if inhaled.[6] Vapors can cause severe irritation and chemical burns to the respiratory tract.[17] In high concentrations, inhalation may lead to serious complications such as spasm, inflammation, pulmonary edema, and could potentially be fatal.[17]

- Skin Contact: Causes severe skin burns.[8][10][17] The material is corrosive and can cause chemical burns upon direct contact.[15] Absorption through the skin may lead to systemic effects.[15]
- Eye Contact: Causes serious eye damage.[6][17] Direct contact can lead to severe burns, and permanent injury.[15] The vapors alone are extremely irritating.[15] It is also classified as a lachrymator, a substance that causes tearing.[8][17]
- Ingestion: Harmful if swallowed.[6][8][10] Ingestion can produce chemical burns within the oral cavity and gastrointestinal tract.[15][17]

## Section 3: Core Safety Protocols: Handling and Storage

A multi-layered approach combining engineering controls, personal protective equipment, and administrative procedures is essential for mitigating the risks associated with **2-Cyclopropylethylamine**.

### Engineering Controls: The First Line of Defense

- Ventilation: All handling of **2-Cyclopropylethylamine** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[7][16][17] General laboratory ventilation is insufficient.
- Ignition Source Control: Absolutely no smoking, open flames, or heat sources should be present in the handling area.[7][14][15] Use temperature-controlled heating mantles and hot plates with extreme caution.
- Explosion-Proof Equipment: Due to the low flash point and flammable nature, all electrical equipment (stirrers, lights, refrigerators) in the immediate vicinity must be explosion-proof.[7][16][18]
- Static Discharge Prevention: All metal containers and equipment, including transfer lines, must be grounded and bonded to prevent the buildup of static electricity, which can serve as an ignition source.[7][16][18]

- Emergency Equipment: A safety shower and eyewash station must be located in the immediate work area and be regularly tested.[\[17\]](#)[\[19\]](#)

## **Personal Protective Equipment (PPE): A Non-Negotiable Barrier**

The selection of appropriate PPE is critical. Standard lab attire (cotton lab coat, long pants, closed-toe shoes) is a minimum requirement, supplemented by the following:

Body Part	Required PPE	Specifications and Rationale
Hands	Chemical-resistant gloves	<p>Material: Nitrile or Neoprene are suitable. Double-gloving is strongly recommended for extended operations.[19]</p> <p>Rationale: Prevents corrosive burns and skin absorption.[15]</p> <p>Always inspect gloves for defects before use.[8][19]</p>
Eyes/Face	Safety Goggles & Face Shield	<p>Goggles: Splash-proof, ANSI Z87.1 compliant chemical safety goggles are mandatory. [19]</p> <p>Face Shield: Must be worn over safety goggles to protect the entire face from splashes. [8][19]</p> <p>Rationale: Protects against severe eye damage from splashes or irritating vapors.[17]</p>
Body	Chemical-resistant Apron/Coat	<p>Material: Rubber or neoprene over a flame-resistant lab coat. [15][19]</p> <p>Rationale: Provides a barrier against splashes of the corrosive liquid.</p>
Respiratory	Respirator (if applicable)	<p>Type: Required only if working outside of a fume hood (e.g., large-scale transfers, emergency response). An air-purifying respirator with an organic vapor/ammonia cartridge is necessary.[19]</p> <p>Fit: Must be properly fit-tested.[19]</p> <p>Rationale: Prevents inhalation</p>

of harmful and corrosive vapors.

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## Storage and Incompatibility

- **Storage Location:** Store in a dedicated, approved flammables cabinet or area.<sup>[17]</sup> The area must be cool, dry, well-ventilated, and separate from incompatible materials.<sup>[14][15][16]</sup>
- **Container:** Keep containers tightly closed to prevent vapor escape and absorption of atmospheric CO<sub>2</sub>.<sup>[7][15]</sup>
- **Incompatible Materials:** Avoid contact with acids, acid chlorides, acid anhydrides, strong oxidizing agents, and carbon dioxide.<sup>[7][8][15]</sup> Reactions with these materials can be vigorous or violent.

## Section 4: Emergency Response Protocols

Rapid and correct response during an emergency can significantly reduce the severity of an incident.

### First-Aid Measures

Immediate action is critical. Alert colleagues and call for emergency medical assistance for all exposures.

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.<sup>[8][16][17]</sup> Remove contact lenses if it can be done easily. Seek immediate medical attention.<sup>[7][17]</sup>
- **Skin Contact:** Immediately remove all contaminated clothing while flushing the affected skin area with large amounts of water for at least 15 minutes, preferably under a safety shower.<sup>[15][17]</sup> Seek immediate medical attention.<sup>[17]</sup>
- **Inhalation:** Move the victim to fresh air at once.<sup>[17][20]</sup> If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration (do not use mouth-to-mouth if the substance was ingested or inhaled).<sup>[7][16]</sup> Seek immediate medical attention.<sup>[17]</sup>

- Ingestion: Do NOT induce vomiting.[8][17] If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.[17] Never give anything by mouth to an unconscious person.[8][13] Seek immediate medical attention.[17]

## Fire-Fighting Procedures

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.[7][15][17] A water spray can be used to cool fire-exposed containers but may be ineffective at extinguishing the fire itself.[7][17]
- Specific Hazards: This is a highly flammable liquid.[7][10][15] Vapors are heavier than air and may travel a considerable distance to a source of ignition and "flash back".[7][16][17] Containers may explode when heated due to pressure buildup.[7][15][16]
- Hazardous Combustion Products: Thermal decomposition can produce toxic gases, including carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).[7][15]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[7][16][17]

## Accidental Release Measures

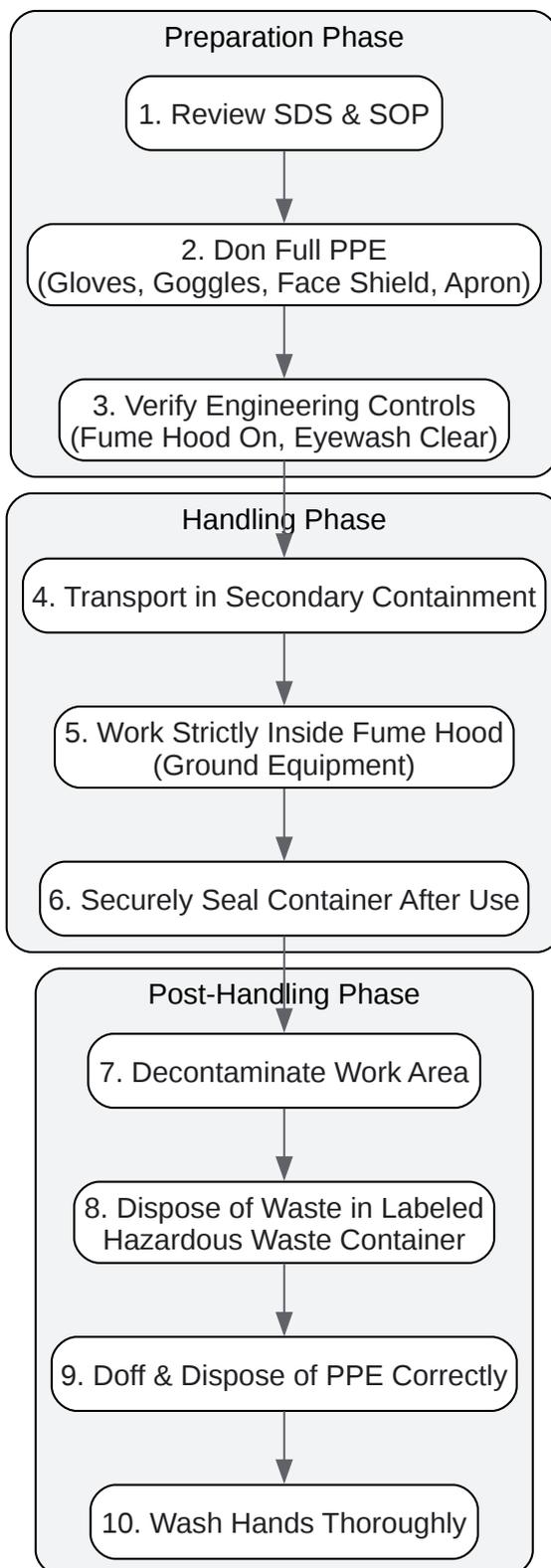
- Evacuate & Isolate: Immediately evacuate all non-essential personnel from the area and move upwind.[15]
- Remove Ignition Sources: Shut off all sources of ignition (flames, sparks, electrical equipment).[15][16][17]
- Ventilate: Ensure the area is well-ventilated.
- Personal Protection: Don appropriate PPE, including respiratory protection, before attempting cleanup.[15]
- Containment & Cleanup:
  - For small spills, absorb the material with a non-combustible, inert absorbent such as sand, vermiculite, or earth.[16][17][21] Do not use combustible materials like paper towels.

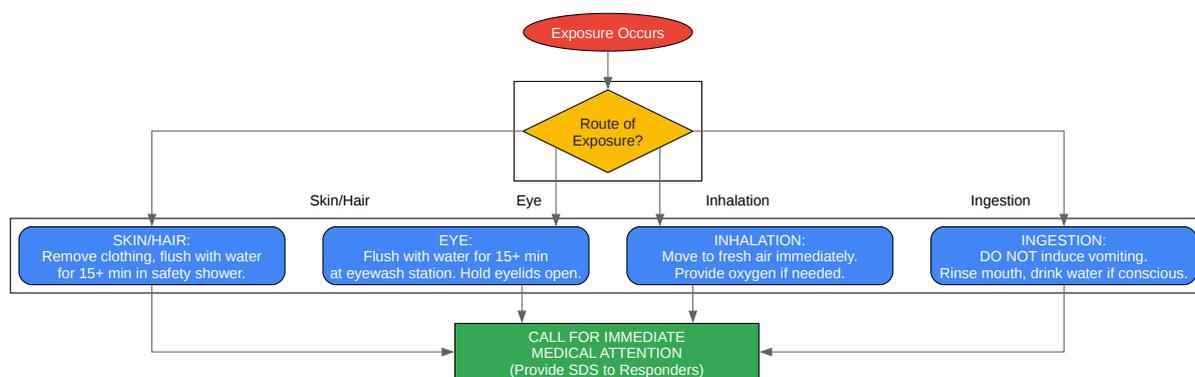
- Use non-sparking tools for collection.[\[7\]](#)[\[16\]](#)[\[17\]](#)
- Collect the absorbed material and place it into a suitable, labeled, and sealed container for hazardous waste disposal.[\[16\]](#)[\[17\]](#)
- Disposal: Dispose of the waste through a licensed hazardous waste disposal company.[\[21\]](#)  
Do not allow the material to enter drains or waterways.[\[8\]](#)

## Section 5: Visualized Workflows

### Safe Handling Workflow Diagram

This diagram outlines the critical safety checkpoints for handling **2-Cyclopropylethylamine** in a laboratory setting.





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Caption: A decision tree for first aid response to exposure.

## References

- 2-Cyclopropylethanamine hydrochloride | C<sub>5</sub>H<sub>12</sub>CIN | CID 21916080. PubChem, National Center for Biotechnology Information. [[Link](#)]
- Material Safety Data Sheet - Cyclopropylamine. Cole-Parmer. [[Link](#)]
- Safety Data Sheet - Cyclohexylamine Mixture. [[Link](#)]
- SAFETY DATA SHEET - MBPTrap™ HP. Cytiva. [[Link](#)]
- First Aid Procedures for Chemical Hazards. NIOSH - CDC. [[Link](#)]

- Cyclopropaneethanamine | C<sub>5</sub>H<sub>11</sub>N | CID 10240761. PubChem, National Center for Biotechnology Information. [\[Link\]](#)
- 1-Cyclopropylethylamine hydrochloride | C<sub>5</sub>H<sub>12</sub>CIN | CID 16247869. PubChem, National Center for Biotechnology Information. [\[Link\]](#)
- Cyclopropylamine in Medicinal Chemistry: Synthesis and Applications. Longdom Publishing. [\[Link\]](#)
- Cyclopropylamines as pharmaceuticals.
- Synthesis of trans-2-Substituted-Cyclopropylamines from  $\alpha$ -Chloroaldehydes. ChemRxiv. [\[Link\]](#)

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## Sources

1. Cyclopropaneethanamine | C<sub>5</sub>H<sub>11</sub>N | CID 10240761 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
2. 2-Cyclopropylethylamine | CymitQuimica [\[cymitquimica.com\]](https://cymitquimica.com)
3. longdom.org [\[longdom.org\]](https://longdom.org)
4. chemrxiv.org [\[chemrxiv.org\]](https://chemrxiv.org)
5. US3988464A - Cyclopropylamines as pharmaceuticals - Google Patents [\[patents.google.com\]](https://patents.google.com)
6. 2-Cyclopropylethylamine hydrochloride | C<sub>5</sub>H<sub>12</sub>CIN | CID 21916080 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
7. fishersci.com [\[fishersci.com\]](https://fishersci.com)
8. cdhfinechemical.com [\[cdhfinechemical.com\]](https://cdhfinechemical.com)
9. 2-Cyclopropyl ethylamine (free base) | 62893-54-3 [\[amp.chemicalbook.com\]](https://amp.chemicalbook.com)
10. cdn isotopes.com [\[cdnisotopes.com\]](https://cdnisotopes.com)

- 11. 1-Cyclopropylethylamine hydrochloride | C5H12ClN | CID 16247869 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. sigmaaldrich.com [sigmaaldrich.com]
- 13. 2-Cyclopropylethylamine hydrochloride - Safety Data Sheet [chemicalbook.com]
- 14. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 15. datasheets.scbt.com [datasheets.scbt.com]
- 16. fishersci.com [fishersci.com]
- 17. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 18. files.dep.state.pa.us [files.dep.state.pa.us]
- 19. pdf.benchchem.com [pdf.benchchem.com]
- 20. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 21. d3.cytivalifesciences.com [d3.cytivalifesciences.com]
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